Massarigenin C: Structural Elucidation and Pharmacological Potential

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Compound of Interest

Compound Name:	*massarigenin C*
Cat. No.:	*B1249984*

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Executive Summary

Massarigenin C (Molecular Formula: $C_{11}H_{12}O_5$) is a rare polyketide-derived secondary metabolite belonging to the rosigenin class of compounds. Isolated from the freshwater aquatic ascomycete Massarina tunicata, it represents a structural oxidized analogue of Massarigenin A. Its chemical identity is defined by a unique oxaspiro[4.5]decane or related bicyclic skeleton featuring an ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

-unsaturated ketone moiety, which distinguishes it from its hydroxylated congeners.

Biologically, **Massarigenin C** and its related congeners have demonstrated antibiotic activity against Gram-positive bacteria, making them of interest in the search for novel antimicrobial scaffolds from aquatic fungi—a historically under-explored ecological niche.[1]

Chemical Identity & Structural Elucidation

Massarigenin C is an oxidized derivative of the parent compound Massarigenin A. Its structure was elucidated primarily through high-resolution mass spectrometry (HRFABMS) and 1D/2D Nuclear Magnetic Resonance (NMR) spectroscopy.

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Physicochemical Properties

Property	Data
Chemical Name	Massarigenin C
Class	Rosigenin Analogue / Polyketide
Molecular Formula	$C_{11}H_{12}O_5$
Molecular Weight	224.21 g/mol
Appearance	Amorphous solid / Oil
Solubility	Soluble in MeOH, Acetone, $CHCl_3$
UV Absorption	Characteristic enone absorption

Structural Characterization (NMR Data)

The structural assignment of **Massarigenin C** relies on its deviation from Massarigenin A. While Massarigenin A ($C_{11}H_{14}O_5$) contains three hydroxyl groups and a 1,2-disubstituted olefin, **Massarigenin C** displays a loss of two hydrogens, consistent with the oxidation of a secondary alcohol to a ketone.

- Key

  C NMR Signals:

  - 196.1 ppm: Indicates a conjugated ketone carbonyl (

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  - ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

    151.4 & 127.8 ppm: Characteristic of an

    -unsaturated olefinic system conjugated to the ketone.

- Structural Features:

  - Core Scaffold: Likely possesses a spiro-bicyclic framework (oxaspiro[4.5]decane derivative) or a fused lactone system typical of rosigenins.[1]

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- Functional Groups: Contains an ester carbonyl, a methyl group (part of a -$CHCH_3$ moiety), and a terminal oxygenated olefin.[1][2]
- Stereochemistry: The absolute configuration remains partially defined by analogy to Massarigenin A (verified by X-ray crystallography), though the specific stereocenters at the oxidation site may vary.

Biological Source & Isolation

Source Organism:Massarina tunicata (Shearer & Fallah) Taxonomy: Ascomycota > Pleosporales > Lophiostomataceae Strain: A-25-1 (ATCC 201760) Habitat: Freshwater aquatic environments; specifically isolated from decorticated submerged twigs (e.g., Lemonweir River, Wisconsin).[1]

Fermentation & Extraction Protocol

To isolate **Massarigenin C**, a biphasic extraction approach is utilized following liquid fermentation.[1]

Step-by-Step Methodology:

- Cultivation:
  - Inoculate M. tunicata mycelia into 25 mL of potato dextrose broth (PDB) seed medium.
  - Incubate for 7–10 days at 25°C with agitation (150 rpm).
  - Transfer seed culture to scale-up media (e.g., 1L Erlenmeyer flasks containing rice or modified liquid media).[1] Incubate for 21–30 days.
- Extraction:
  - Filter the culture broth to separate mycelia from the supernatant.
  - Supernatant: Extract with Ethyl Acetate (EtOAc) (3x equivalent volume).
  - Mycelia: Macerate in Methanol (MeOH) followed by Acetone.

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- Combine organic extracts and evaporate under reduced pressure to yield the crude extract.

- Purification:
  - Partitioning: Partition the crude residue between Hexanes and aqueous Methanol (to remove lipids).
  - Chromatography: Subject the polar fraction to Silica Gel Column Chromatography.
  - Elution Gradient: Gradient elution using $CHCl_3$:MeOH (e.g., 100:0

    90:10).
  - Final Purification: High-Performance Liquid Chromatography (HPLC) using a C18 reverse-phase column (Acetonitrile/Water gradient) to resolve **Massarigenin C** from congeners A, B, and D.[1]

Biological Activity & Pharmacology

Massarigenin C is part of a metabolite family exhibiting antibiotic properties, particularly against Gram-positive pathogens.[1]

Antimicrobial Spectrum[5]

- Target Organisms:Staphylococcus aureus, Bacillus subtilis.[1]
- Mechanism: While the precise mechanism is undefined, the

  -unsaturated ketone (Michael acceptor) suggests potential reactivity with nucleophilic cysteine residues in bacterial enzymes, a common mode of action for polyketide enones.
- Potency: Generally exhibits moderate inhibitory activity (MIC values typically in the

  g/mL range for this class), often comparable to standard natural product antibiotics but less potent than synthetic clinical drugs.

Cytotoxicity

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- Eukaryotic Activity: Rosigenin analogues often display weak to moderate cytotoxicity against mammalian cell lines. Specific IC

  data for **Massarigenin C** is limited, but structural analogues (Massarinols) from the same fungus have shown bioactivity, suggesting a need for selectivity screening in drug development.

Biosynthetic Pathway (Proposed)

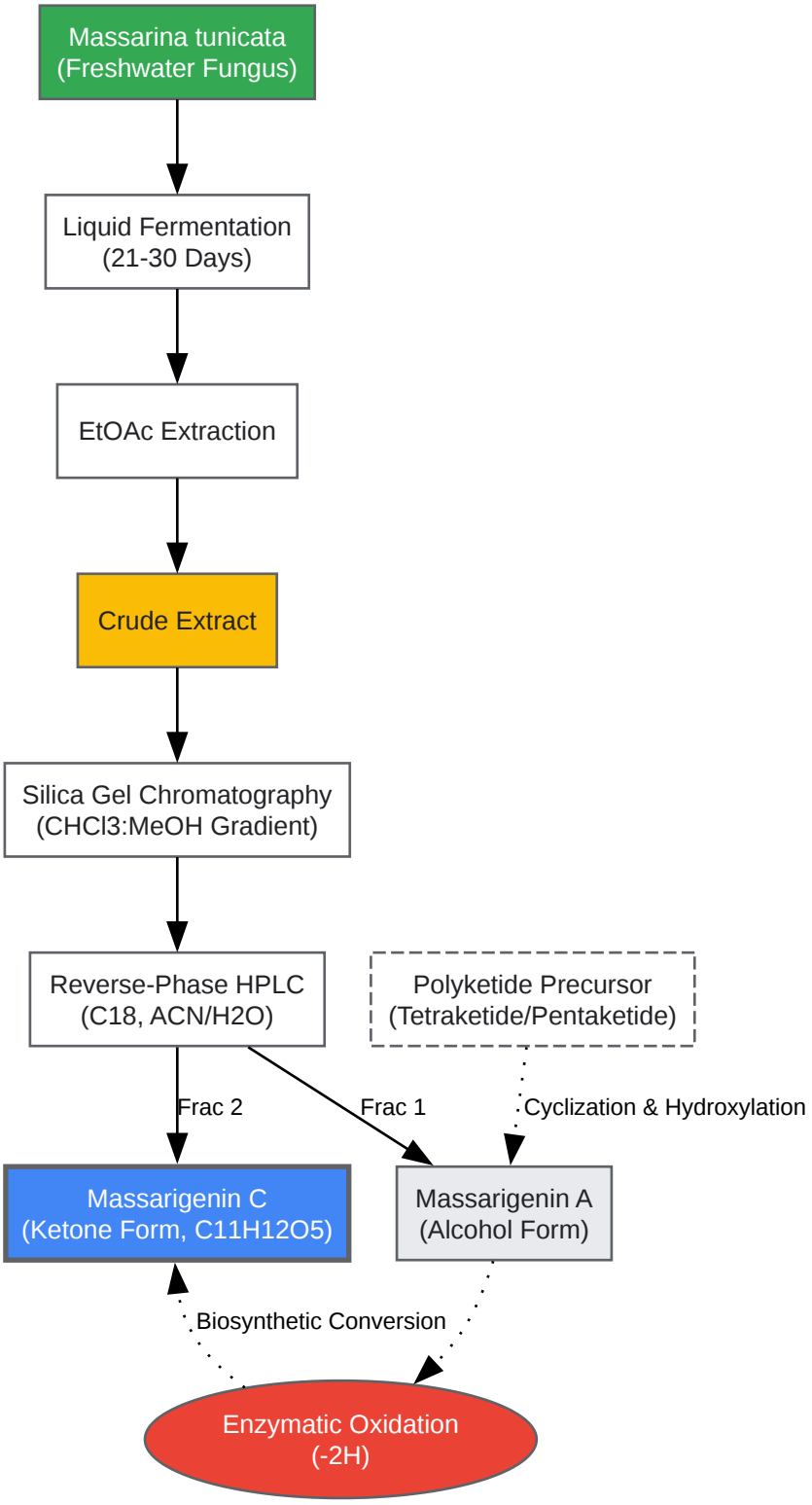
The biosynthesis of **Massarigenin C** is hypothesized to proceed via a Polyketide Synthase (PKS) pathway, potentially involving a hybrid origin or specific post-PKS modifications.

Hypothesis:

- Precursor Assembly: Condensation of Acetyl-CoA and Malonyl-CoA units (Tetraketide or Pentaketide backbone).[1]
- Cyclization: Formation of the bicyclic/spiro core.
- Oxygenation: Incorporation of oxygen atoms to form the lactone/ester and hydroxyl groups (Massarigenin A).
- Oxidation (Specific to C): A specific dehydrogenase enzyme oxidizes the C-4 (or equivalent) hydroxyl of Massarigenin A to the ketone found in **Massarigenin C**.

Visualization: Biosynthetic Logic & Isolation Workflow

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Caption: Isolation workflow of **Massarigenin C** from M. tunicata and its proposed biosynthetic relationship to Massarigenin A via enzymatic oxidation.

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